

Technical Guide: Physicochemical Profile and Applications of Cyphos IL 167

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Compound of Interest

Compound Name: *Tributyltetradecylphosphonium*

CAS No.: *91582-83-1*

Cat. No.: *B14369193*

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Executive Summary

Cyphos IL 167 (Tributyl(tetradecyl)phosphonium chloride) is a phosphonium-based ionic liquid (IL) characterized by its asymmetric cation structure and chloride anion. Unlike its liquid homolog Cyphos IL 101 (Trihexyl(tetradecyl)phosphonium chloride), Cyphos IL 167 is a solid at room temperature with a melting point of approximately 45 °C. This phase behavior, combined with its high surface activity and biostatic properties, positions it as a critical reagent in industrial water treatment (biocides), hot-melt ink formulations, and specialized metal extraction processes (e.g., Ruthenium recovery).

This guide provides a rigorous analysis of its viscosity and density profiles, contrasting the pure molten salt with its commercial aqueous solutions, and outlines validated protocols for its experimental application.

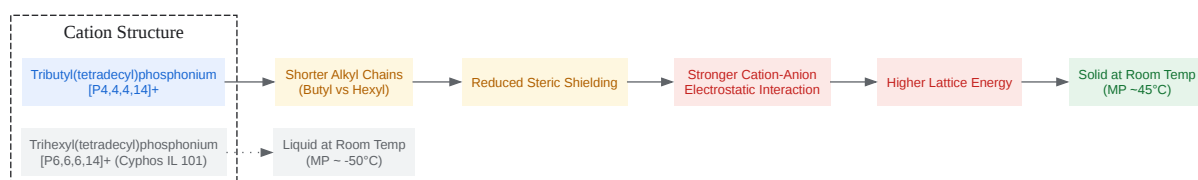
Chemical Identity & Structural Logic

The physicochemical properties of Cyphos IL 167 are dictated by the interplay between the phosphonium cation's alkyl chain lengths and the chloride anion's charge density.

Parameter	Specification
Chemical Name	Tributyl(tetradecyl)phosphonium chloride
Trade Name	Cyphos® IL 167
CAS Number	81741-28-8
Molecular Formula	()
Molecular Weight	435.15 g/mol
Appearance (25°C)	White to pale yellow solid / crystalline powder
Appearance (>45°C)	Clear, colorless to pale yellow liquid

Structural Logic Flow

The substitution of hexyl chains (in Cyphos IL 101) with shorter butyl chains (in Cyphos IL 167) reduces the steric shielding of the cationic center. This increases the electrostatic attraction with the chloride anion, resulting in a higher lattice energy. Consequently, Cyphos IL 167 exhibits a higher melting point and higher viscosity in its molten state compared to its trihexyl counterpart.



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Figure 1: Structural causality linking alkyl chain length to the phase behavior of Cyphos IL 167 versus Cyphos IL 101.

Physicochemical Profile: Viscosity & Density[1][2] [3][4][5]

Melting Point and Phase Behavior

- Melting Point (MP): 45 °C [1, 2].
- Implication: At standard laboratory temperature (25 °C), the pure substance is a solid. Viscosity and density measurements for the pure IL must be conducted above 45 °C or on supercooled samples immediately after melting.

Viscosity Analysis

Viscosity is the most critical parameter for process engineering (pumping, mixing).

- Pure Molten Salt (>45 °C):
 - While specific high-temperature viscosity data for pure Cyphos IL 167 is sparse in open literature, it is structurally predicted to be significantly higher than Cyphos IL 101 (which is ~1824 cP at 25 °C) due to the stronger ionic interactions described in Figure 1.
 - Operational Insight: To handle pure Cyphos IL 167, heat lines and vessels to >60 °C to ensure flowability.
- Aqueous Solution (50% w/w):
 - Commercial forms (e.g., Bellacide 355) are often supplied as 50% aqueous solutions to bypass the handling issues of the solid.
 - Viscosity (20 °C, 50% aq): 55 – 65 mPa[1][2]·s (cP) [3, 4].
 - This low viscosity facilitates easy pumping and dosing in water treatment applications.

Density Analysis

- Pure Molten Salt:
 - Estimated Density (>45 °C): ~0.90 – 0.95 g/cm³.

- Rationale: Phosphonium chlorides generally have densities $< 1.0 \text{ g/cm}^3$. The tributyl cation is more compact than the trihexyl cation (Cyphos IL 101, g/cm^3), leading to a slightly higher density.
- Aqueous Solution (50% w/w):
 - Density (20 °C): $0.95 - 1.00 \text{ g/cm}^3$ [3, 5].
 - The solution density is close to that of water, simplifying phase separation calculations in aqueous biphasic systems.

Table 1: Comparative Physical Properties

Property	Cyphos IL 167 (Pure)	Cyphos IL 167 (50% Aq. Soln)	Cyphos IL 101 (Pure)
State (25°C)	Solid	Liquid	Liquid
Melting Point	45 °C	N/A (Solution)	-50 °C
Viscosity	High (Molten)	55 - 65 cP (20°C)	~1824 cP (25°C)
Density	~0.90-0.95 g/cm^3 (est.)	0.95 - 1.00 g/cm^3 (20°C)	0.89 g/cm^3 (25°C)

Applications & Experimental Protocols

Metal Extraction (Ruthenium Recovery)

Cyphos IL 167 has demonstrated superior distribution ratios for Ruthenium(III) extraction from acidic chloride media compared to Cyphos IL 101 and 104, likely due to its higher hydrophilicity and charge accessibility [6].

Protocol: Ru(III) Extraction

- Objective: Recover Ru(III) from 0.1 M HCl solution.
- Reagents: Cyphos IL 167 (dissolved in toluene to overcome solid state), 0.1 M HCl feed containing Ru(III).

- Preparation: Dissolve Cyphos IL 167 in toluene to create a 0.1 M organic phase. Note: Toluene is required to maintain the IL in a liquid state at room temperature during contact.
- Contact: Mix Organic (IL/Toluene) and Aqueous (Ru/HCl) phases at an O:A ratio of 1:1.
- Equilibration: Shake mechanically for 20 minutes at 25 °C.
- Separation: Centrifuge at 3000 rpm for 5 minutes to separate phases.
- Analysis: Measure Ru(III) concentration in the aqueous raffinate using ICP-OES.
- Stripping: Contact the loaded organic phase with 0.5 M HCl / 0.1 M Thiourea solution to recover the metal.

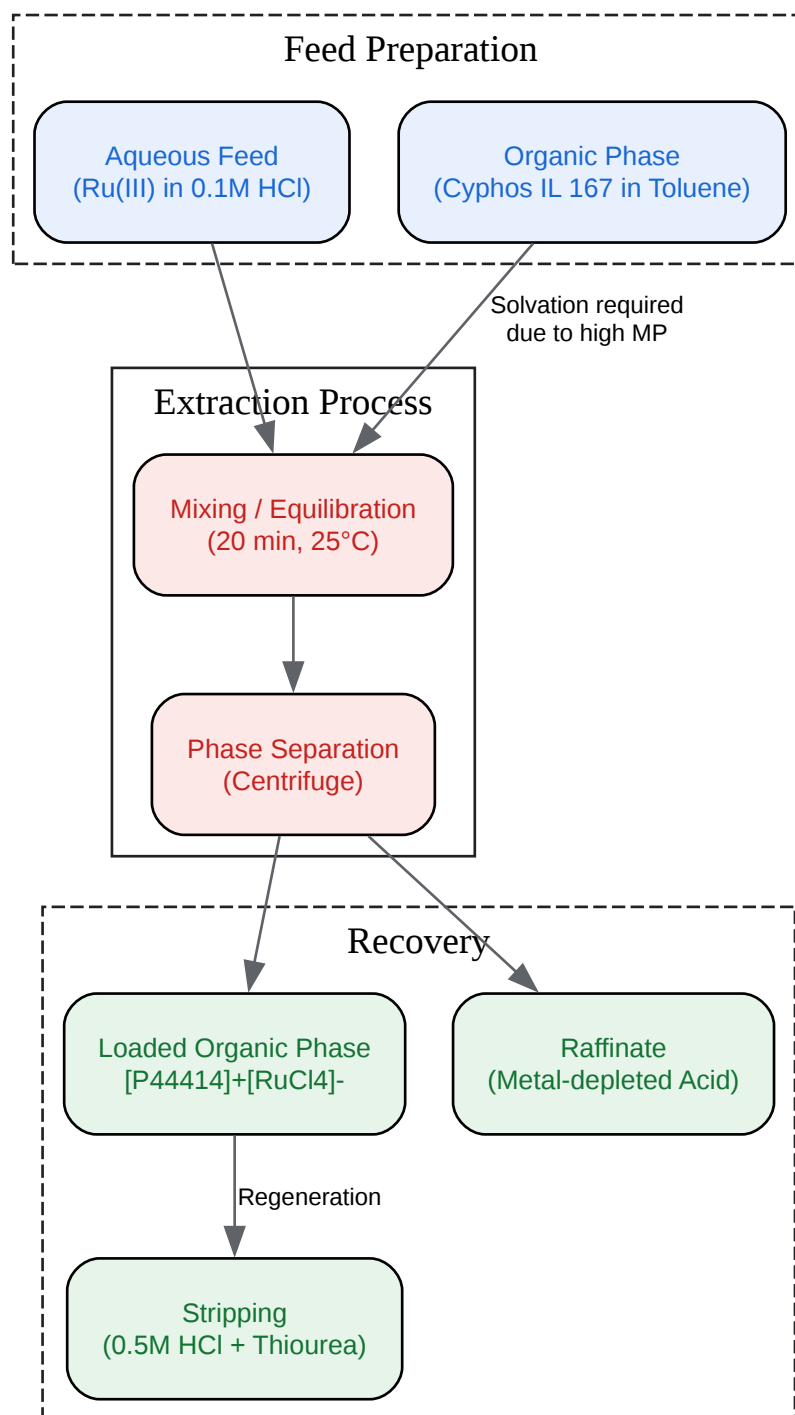
Biocide Formulation

As a quaternary phosphonium salt, Cyphos IL 167 disrupts cell membranes, making it effective against bacteria, algae, and fungi in industrial cooling water systems.

- Handling: Use the 50% aqueous solution to avoid heating requirements.
- Dosage: Typically effective at 10-100 ppm levels depending on bio-load.

Hot Melt Inks

The solid-to-liquid transition at 45 °C makes Cyphos IL 167 an ideal carrier for hot melt (phase change) inks. It provides a sharp melting profile, ensuring the ink is solid on the paper (preventing smudging) but liquid in the print head [7].



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Figure 2: Workflow for Ruthenium(III) extraction using Cyphos IL 167, highlighting the necessity of a diluent (toluene) to manage the IL's high melting point.

References

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